

A Technical Guide to Ro 67-4853 Induced Calcium Mobilization

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Compound of Interest

Compound Name: Ro 67-4853

Cat. No.: B1679490

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This technical guide provides an in-depth overview of the induction of calcium mobilization by **Ro 67-4853**, a potent positive allosteric modulator (PAM) of the metabotropic glutamate receptor 1 (mGluR1). This document details the compound's mechanism of action, summarizes key quantitative data, provides comprehensive experimental protocols for assessing its activity, and visualizes the associated signaling pathways.

Core Mechanism of Action

Ro 67-4853 acts as a positive allosteric modulator at the mGluR1 receptor.^{[1][2]} It binds to a site on the receptor distinct from the orthosteric site where the endogenous agonist, glutamate, binds.^{[3][4]} This allosteric binding potentiates the receptor's response to glutamate, leading to a leftward shift in the agonist's concentration-response curve and an enhancement of downstream signaling cascades.^{[1][3]} While **Ro 67-4853** primarily targets mGluR1, it has been noted to exhibit some activity at other group I mGlu receptors, including mGluR5.^{[1][5]}

The primary signaling pathway initiated by the activation of mGluR1 is the Gq pathway. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium, resulting in a transient increase in cytosolic calcium concentration, a phenomenon known as calcium mobilization.^[6]

Quantitative Data Summary

The following tables summarize the quantitative data available for **Ro 67-4853**'s potentiation of mGluR1-mediated responses.

Table 1: Potency of **Ro 67-4853** at the Rat mGlu1a Receptor

Parameter	Value	Cell Line	Reference
pEC50	7.16	Rat mGlu1a expressing cells	[1]

Table 2: Effect of **Ro 67-4853** on Glutamate-Induced Responses in BHK cells stably expressing mGluR1a

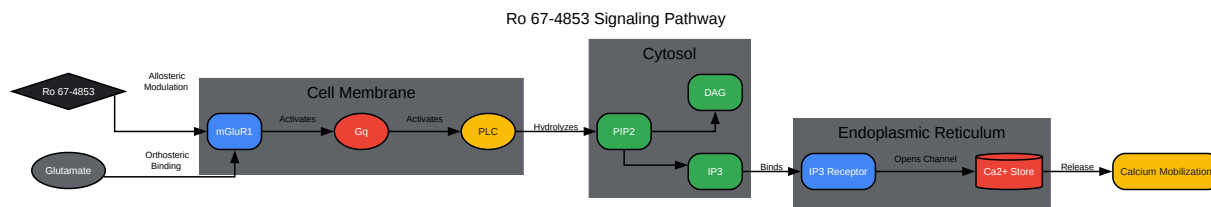
Parameter	Condition	Fold Shift in Glutamate CRC	Reference
Calcium Mobilization	1 μ M Ro 67-4853	~15-fold to the left	[1][3]
cAMP Production	500 nM Ro 67-4853	~15-fold to the left	[3]

Table 3: Effect of **Ro 67-4853** on Glutamate EC50 for cAMP Accumulation in BHK cells expressing mGluR1a

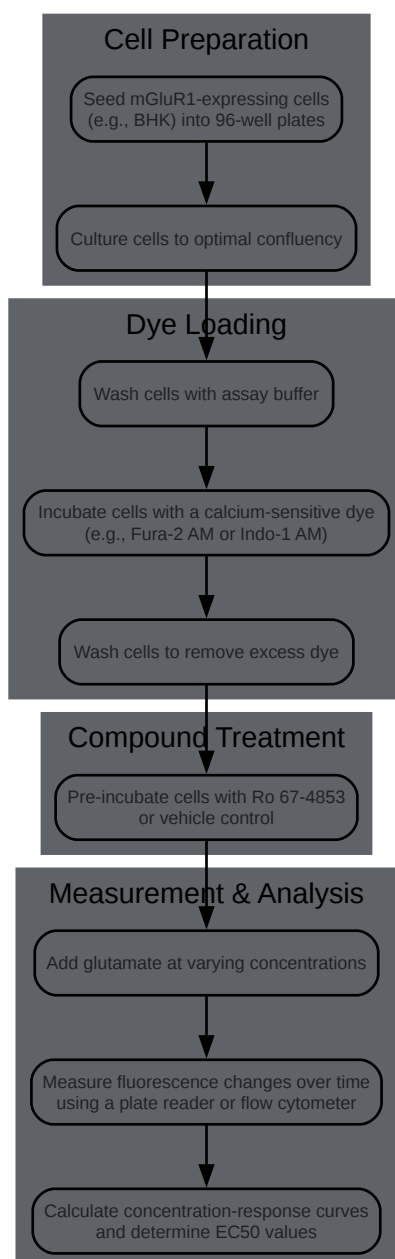
Condition	Glutamate EC50 (μ M)	Reference
In the absence of Ro 67-4853	32.08	[1]
In the presence of Ro 67-4853	2.15	[1]

Signaling Pathway and Experimental Workflow Visualizations

The following diagrams illustrate the key signaling pathway and a typical experimental workflow for assessing **Ro 67-4853** induced calcium mobilization.



Experimental Workflow for Calcium Mobilization Assay



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